

Addressing batch-to-batch variability of Ask1-IN-6

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Compound of Interest

Compound Name: Ask1-IN-6

Cat. No.: B15608392

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Technical Support Center: Ask1-IN-6

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals address issues related to the use of **Ask1-IN-6**, with a focus on tackling batch-to-batch variability.

Frequently Asked Questions (FAQs)

Q1: What is **Ask1-IN-6** and how does it work?

Ask1-IN-6 is a selective and orally active inhibitor of Apoptosis Signal-Regulating Kinase 1 (ASK1).[1] ASK1, also known as mitogen-activated protein kinase kinase kinase 5 (MAP3K5), is a key component of the MAPK signaling pathway.[2][3] It is activated by various cellular stressors like oxidative stress, endoplasmic reticulum (ER) stress, and inflammatory signals.[4][5][6] Once activated, ASK1 triggers a downstream cascade involving the phosphorylation of MKK4/7 and MKK3/6, which in turn activate JNK and p38 MAPKs.[3][4][5][7] These pathways are involved in cellular responses such as apoptosis, inflammation, and differentiation.[4][5] By inhibiting ASK1, **Ask1-IN-6** blocks these downstream signaling events, which can reduce inflammation and cell death, making it a valuable tool for research in areas like neurodegenerative and inflammatory diseases.[1][8][9]

Q2: What are the recommended storage conditions for **Ask1-IN-6**?

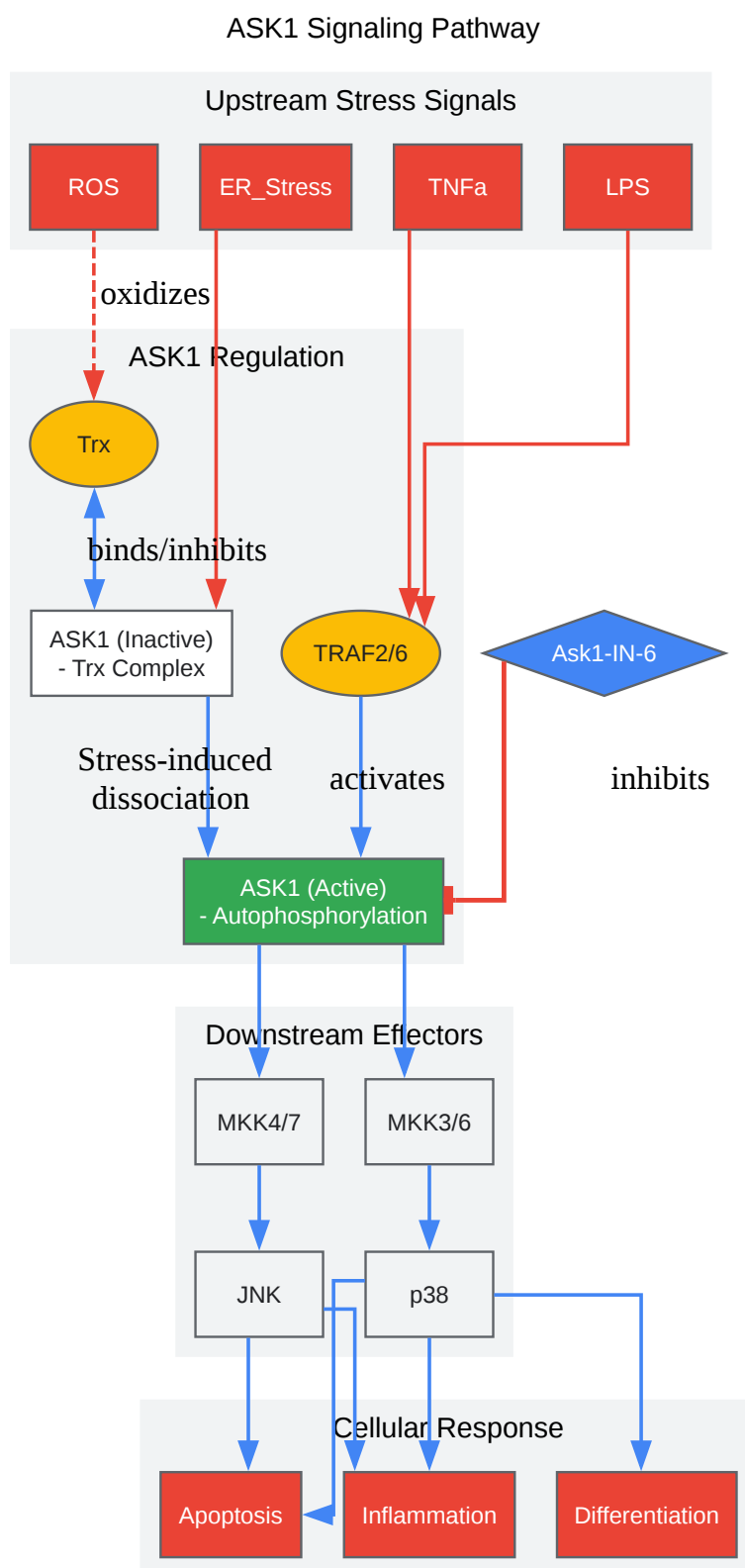
For long-term storage, **Ask1-IN-6** powder should be stored at -20°C for up to two years. Once dissolved in a solvent, the stock solution should be divided into aliquots to minimize freeze-thaw cycles and stored at -80°C for up to six months or at -20°C for up to one month.^[1] Before opening, always allow the vial to equilibrate to room temperature to prevent moisture condensation.

Q3: What is the recommended solvent for dissolving **Ask1-IN-6**?

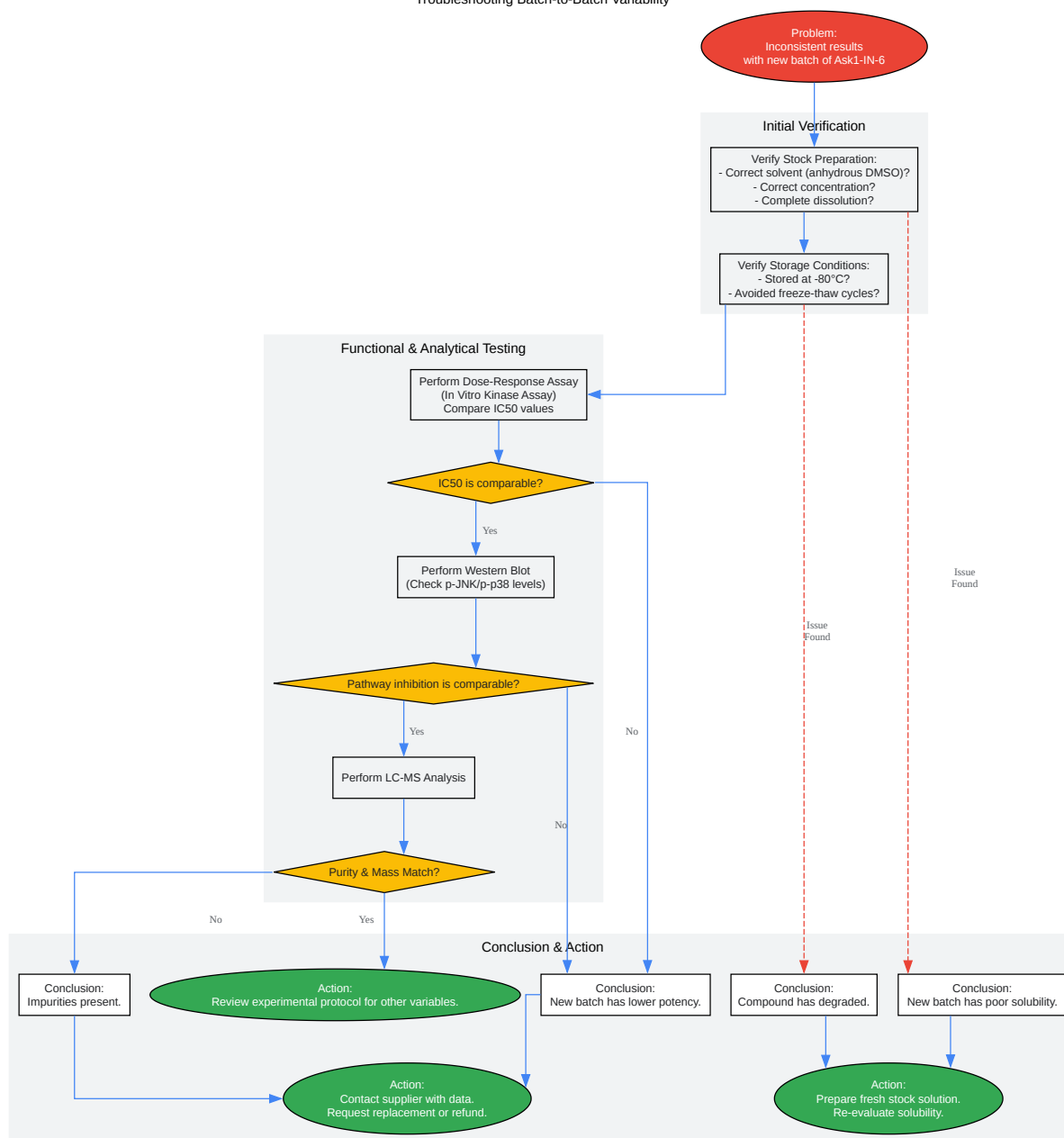
Ask1-IN-6 is soluble in DMSO. To prepare a stock solution, you can dissolve it in DMSO at a concentration of 33.33 mg/mL (81.23 mM).^[1] To aid dissolution, techniques such as ultrasonic treatment and gentle warming (up to 60°C) can be applied.^[1] It is critical to use fresh, anhydrous DMSO, as water content can negatively impact the solubility and stability of the compound. For in vivo experiments, a common vehicle is a solution of 10% DMSO in 90% corn oil.^[1]

ASK1 Signaling Pathway

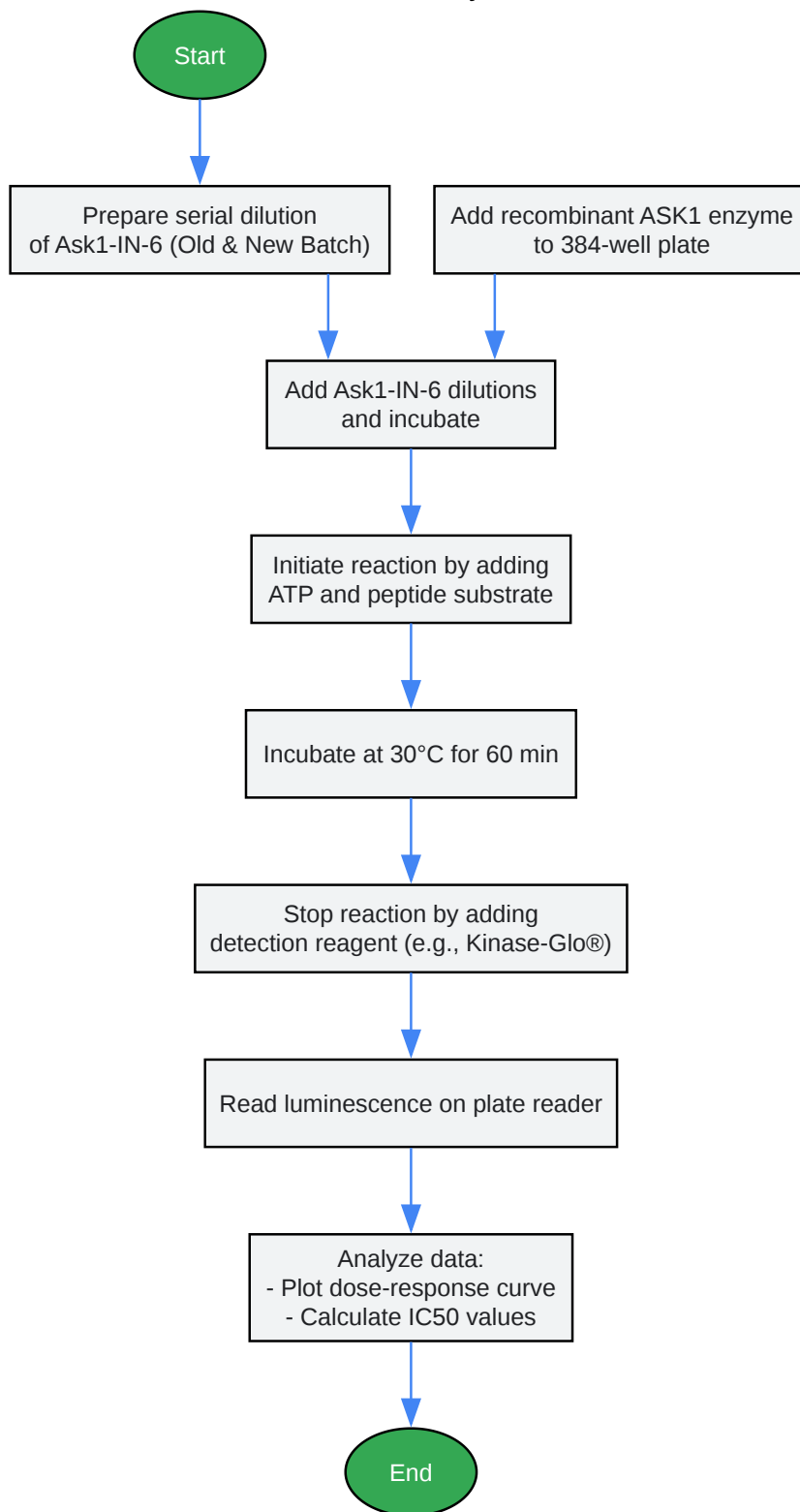
The diagram below illustrates the central role of ASK1 in response to cellular stress and its downstream signaling to JNK and p38 MAPKs.



Troubleshooting Batch-to-Batch Variability



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